

Application Note: High-Resolution ^1H NMR Characterization of N-Cyclohexyl-N'-Propylurea

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Compound of Interest

Compound Name: *N-cyclohexyl-N'-propylurea*

CAS No.: 2032-68-0

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Introduction & Scientific Rationale

N-cyclohexyl-N'-propylurea (also known as 1-cyclohexyl-3-propylurea) is an aliphatic urea derivative of high interest in modern medicinal and polymer chemistry. The urea motif serves as a robust hydrogen bond donor and acceptor, making it a privileged scaffold for modulating physicochemical properties in drug discovery. For example, structurally analogous compounds are actively investigated as inhibitors of Bifunctional Epoxide Hydrolase 2 (EPHX2)[1]. Furthermore, the dynamic nature of hindered urea bonds (HUBs) has been leveraged to engineer self-healing, reprocessable, and upcyclable polyurethane networks[2].

Accurate structural elucidation using Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy is critical for confirming successful synthesis, assessing purity, and monitoring the dynamic exchange reactions of these urea derivatives[2]. This application note provides a comprehensive, self-validating protocol for the ^1H NMR characterization of **N-cyclohexyl-N'-propylurea**.

Chemical Structure & Physicochemical Properties

Before initiating the NMR protocol, it is essential to define the target molecule's parameters to calculate appropriate molar concentrations and anticipate signal integration.

Property	Value
IUPAC Name	1-cyclohexyl-3-propylurea
Molecular Formula	C ₁₀ H ₂₀ N ₂ O
Molecular Weight	184.28 g/mol
Monoisotopic Mass	184.157 Da
Canonical SMILES	CCCNC(=O)NC1CCCCC1

Data supported by structural databases[1][3].

Experimental Protocol: Sample Preparation and Acquisition

Causality of Experimental Choices

- **Solvent Selection (DMSO-d₆):** Aliphatic ureas often exhibit limited solubility in non-polar solvents like CDCl₃. More importantly, dimethyl sulfoxide-d₆ (DMSO-d₆) strongly solvates the urea NH protons, significantly slowing down their chemical exchange with trace water. This kinetic stabilization allows the NH protons to be observed as distinct, quantifiable multiplets rather than a single, broad, merged peak[2].
- **Concentration:** A mass of 15 mg in 0.6 mL of solvent yields a ~135 mM solution. This provides an optimal signal-to-noise (S/N) ratio for a standard 16-scan acquisition without inducing viscosity-related line broadening, which can obscure fine J-coupling.

Step-by-Step Methodology

- **Sample Weighing:** Accurately weigh 15.0 ± 0.5 mg of **N-cyclohexyl-N'-propylurea** into a clean, static-free glass vial.
- **Dissolution:** Add 0.6 mL of anhydrous DMSO-d₆ (containing 0.03% v/v Tetramethylsilane, TMS) to the vial. Cap tightly and vortex for 30 seconds until complete dissolution is achieved.

- **Transfer:** Using a clean glass Pasteur pipette, transfer the homogenous solution into a standard 5 mm NMR tube. Tap the tube gently to ensure no air bubbles are trapped in the active volume region.
- **System Validation & Tuning:** Insert the sample into a 400 MHz NMR spectrometer. Lock the magnetic field to the deuterium resonance of DMSO-d₆.
 - **Self-Validation Check:** Shim the magnet (Z1, Z2, Z3) until the residual DMSO-d₅ pentet (2.50 ppm) exhibits a full-width at half-maximum (FWHM) of < 1.0 Hz. A broader solvent peak indicates poor magnetic field homogeneity, which will destroy the resolution required to observe the critical scalar coupling of the urea NH protons.
- **Acquisition:** Acquire the spectrum at 298 K using a standard 1D proton pulse sequence (e.g., zg30), 16 scans, a relaxation delay (D1) of 2.0 seconds, and an acquisition time of 3.0 to 4.0 seconds.
- **Data Processing:** Apply a 0.3 Hz exponential line-broadening window function. Perform Fourier transformation (FT), phase the spectrum manually, and apply a baseline correction. Calibrate the chemical shift by setting the central peak of the DMSO residual signal to 2.50 ppm.



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Workflow for ¹H NMR sample preparation, acquisition, and spectral assignment.

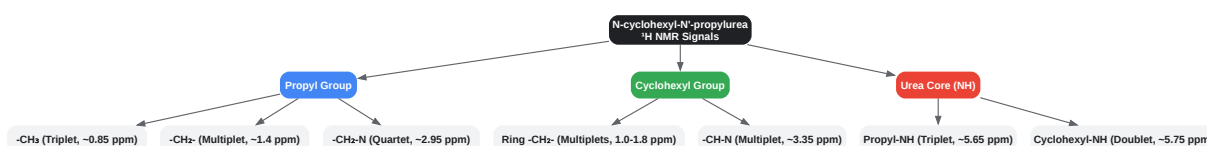
¹H NMR Spectral Assignment & Interpretation

The structural elucidation of **N-cyclohexyl-N'-propylurea** relies on identifying three distinct regions: the propyl chain, the cyclohexyl ring, and the central urea core. Because DMSO-d₆ restricts proton exchange, the scalar coupling between the NH protons and their adjacent aliphatic carbons is preserved, serving as a definitive structural proof[2].

Quantitative Data & Mechanistic Rationale

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Rationale / J-Coupling
0.85	Triplet (t)	3H	Propyl -CH ₃	Couples with the adjacent -CH ₂ - group (n+1 = 3).
1.00 - 1.80	Multiplet (m)	12H	Cyclohexyl -CH ₂ - (10H) & Propyl -CH ₂ - (2H)	Overlapping highly coupled aliphatic protons from the ring and the middle of the propyl chain.
2.95	Quartet (q)	2H	Propyl -CH ₂ -N	Couples with the adjacent aliphatic -CH ₂ - and the adjacent Propyl-NH proton.
3.35	Multiplet (m)	1H	Cyclohexyl -CH-N	Complex splitting due to coupling with adjacent ring -CH ₂ - protons and the Cyclohexyl-NH proton.
5.65	Triplet (t)	1H	Urea NH (Propyl side)	Scalar coupling strictly to the adjacent Propyl -CH ₂ -N protons.
5.75	Doublet (d)	1H	Urea NH (Cyclohexyl side)	Scalar coupling strictly to the single adjacent Cyclohexyl -CH-N proton.

(Note: Exact chemical shifts may vary slightly by ± 0.05 ppm depending on exact concentration and temperature, but the multiplicity and relative positioning remain constant).



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Hierarchical breakdown of expected ^1H NMR signals by functional group.

Application in Dynamic Exchange Monitoring

In polymer chemistry and dynamic covalent networks, this specific ^1H NMR signature is used to track the exchange of hindered urea bonds. By monitoring the time-dependent increase in the intensity of the distinct doublet (~ 5.75 ppm) and triplet (~ 5.65 ppm) NH peaks, researchers can quantitatively calculate the kinetic rate of exchange between a precursor urea (e.g., 3-cyclohexyl-1,1-diethylurea) and a primary amine (n-propylamine)[2].

References

- Title: PubChemLite: **N-cyclohexyl-n'-propylurea** (C₁₀H₂₀N₂O) Source: uni.lu URL:[[Link](#)]
- Title: Dynamic decrosslinking enables self-healing, reprocessability, and upcycling in polyurethane networks Source: nih.gov (PMC) URL:[[Link](#)]

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Sources

- 1. N-Cyclohexyl-N'-propylurea [[benchchem.com](https://www.benchchem.com)]

- [2. Dynamic decrosslinking enables self-healing, reprocessability, and upcycling in polyurethane networks - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. PubChemLite - N-cyclohexyl-n'-propylurea \(C10H20N2O\) \[pubchemlite.lcsb.uni.lu\]](#)
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